Benzyl 6-hydroxynicotinate: A Comprehensive Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name:	*Benzyl 6-hydroxynicotinate*
CAS No.:	*191157-01-4*
Cat. No.:	*B069167*

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Introduction

Benzyl 6-hydroxynicotinate is a heterocyclic organic compound that belongs to the class of pyridinecarboxylic acid derivatives. Its structure, featuring a benzyl ester of a hydroxynicotinic acid core, presents an interesting scaffold for medicinal chemistry and drug development. The presence of the benzyl moiety, a common functional group in many pharmaceuticals, combined with the substituted pyridine ring, suggests a potential for diverse biological activities.[1] This guide provides a detailed overview of the molecular and chemical properties of **Benzyl 6-hydroxynicotinate**, its synthesis, analytical characterization, and potential applications in the field of drug discovery.

Molecular and Chemical Properties

Benzyl 6-hydroxynicotinate has the molecular formula C13H11NO3 and a molecular weight of 229.23 g/mol .[2] The compound is also known by its IUPAC name, benzyl 6-oxo-1H-pyridine-3-carboxylate.[2] It exists in a tautomeric equilibrium between the 6-hydroxypyridine and the 6-pyridone forms, with the latter generally being the more stable.

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Physicochemical Data

Property	Value	Source
Molecular Formula	C13H11NO3	PubChemLite[2]
Molecular Weight	229.23 g/mol	PubChemLite[2]
IUPAC Name	benzyl 6-oxo-1H-pyridine-3-carboxylate	PubChemLite[2]
Predicted XlogP	1.3	PubChemLite[2]
Hydrogen Bond Donor Count	1	PubChemLite[2]
Hydrogen Bond Acceptor Count	3	PubChemLite[2]
Rotatable Bond Count	4	PubChemLite[2]

Chemical Structure

The chemical structure of **Benzyl 6-hydroxynicotinate** consists of a benzyl alcohol moiety ester-linked to the carboxylic acid group of 6-hydroxynicotinic acid.

Caption: 2D structure of **Benzyl 6-hydroxynicotinate**.

Synthesis of **Benzyl 6-hydroxynicotinate**

The synthesis of **Benzyl 6-hydroxynicotinate** can be achieved through a two-step process involving the synthesis of the precursor, 6-hydroxynicotinic acid, followed by its esterification with benzyl alcohol.

Step 1: Synthesis of 6-Hydroxynicotinic Acid from Coumalic Acid

A well-established method for the synthesis of 6-hydroxynicotinic acid involves the reaction of methyl coumalate with ammonia.[3][4]

- Preparation of Methyl Coumalate: In a round-bottomed flask, add 35 g of finely powdered coumalic acid to 100 ml of concentrated sulfuric acid while maintaining the temperature

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below 30°C with an ice-water bath.[4]

- Slowly add 50 ml of methanol, ensuring the temperature does not exceed 35°C.[4]
- Heat the mixture on a boiling water bath for 1.5 hours.[4]
- Cool the reaction mixture and pour it into 500 ml of an ice-water slurry.[4]
- Neutralize the solution with a slurry of sodium carbonate.[4]
- Filter the precipitated methyl coumalate and wash with cold water. Air-dry the product.[4]
- Preparation of 6-Hydroxynicotinic Acid: In a beaker cooled in an ice-water bath, add 18 g of methyl coumalate portion-wise to a mixture of 20 ml of ammonia solution and 30 ml of water, keeping the temperature below 20°C.[4]
- Stir the solution for 45 minutes at 20°C.[4]
- Add the resulting solution to a boiling solution of 40 g of sodium hydroxide in 250 ml of water.[4]
- Boil for 5 minutes, then cool to 10°C.[4]
- Precipitate the product by adding concentrated hydrochloric acid.[4]
- Filter and dry the resulting 6-hydroxynicotinic acid.[4]

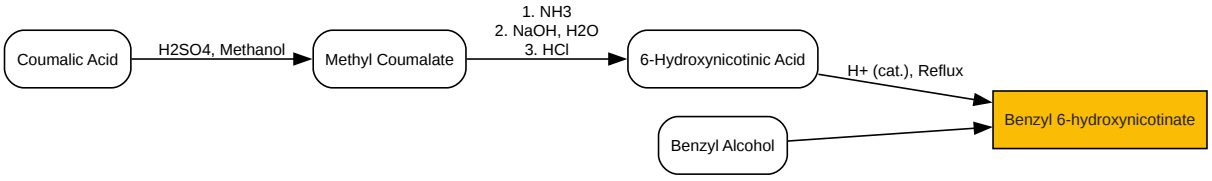
Step 2: Fischer Esterification of 6-Hydroxynicotinic Acid

The final step is the esterification of 6-hydroxynicotinic acid with benzyl alcohol, typically catalyzed by a strong acid. This is a classic Fischer esterification reaction.[5][6]

- In a round-bottomed flask, suspend 6-hydroxynicotinic acid in an excess of benzyl alcohol, which also serves as the solvent.
- Add a catalytic amount of a strong acid, such as sulfuric acid or p-toluenesulfonic acid.[5]
- Heat the reaction mixture to reflux, with continuous removal of water using a Dean-Stark apparatus to drive the equilibrium towards the product.[5]

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- Monitor the reaction progress using thin-layer chromatography (TLC).
- Once the reaction is complete, cool the mixture and remove the excess benzyl alcohol under reduced pressure.
- Dissolve the residue in an appropriate organic solvent and wash with a saturated sodium bicarbonate solution to remove any unreacted acid.
- Wash with brine, dry over anhydrous sodium sulfate, and concentrate the organic layer.
- Purify the crude product by column chromatography or recrystallization to obtain pure **Benzyl 6-hydroxynicotinate**.



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Caption: Synthetic pathway for **Benzyl 6-hydroxynicotinate**.

Analytical Characterization

The purity and identity of synthesized **Benzyl 6-hydroxynicotinate** should be confirmed using standard analytical techniques.

High-Performance Liquid Chromatography (HPLC)

A reverse-phase HPLC method can be developed for the analysis of **Benzyl 6-hydroxynicotinate**.

- Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
- Mobile Phase: A gradient or isocratic mixture of acetonitrile and water, with an acidic modifier like formic acid or phosphoric acid to ensure good peak shape.

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- Flow Rate: 1.0 mL/min.
- Detection: UV detection at a wavelength determined by the UV spectrum of the compound (likely in the range of 260-280 nm).
- Injection Volume: 10-20 µL.

This method can be used to determine the purity of the synthesized compound and to monitor the progress of the synthesis reaction.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H and ^{13}C NMR spectroscopy are essential for the structural elucidation of **Benzyl 6-hydroxynicotinate**. The expected proton NMR spectrum would show characteristic signals for the benzyl group (aromatic protons and the CH_2 group) and the protons on the hydroxynicotinate ring.

Potential Applications in Drug Development

While specific pharmacological data for **Benzyl 6-hydroxynicotinate** is not widely available, its structural features suggest several potential areas of investigation for drug development.

Vasodilatory and Rubefacient Properties

The related compound, Benzyl nicotinate, is known for its use as a rubefacient and vasodilator, increasing blood flow to the skin.[7][8] It is plausible that **Benzyl 6-hydroxynicotinate** may exhibit similar properties, making it a candidate for topical formulations aimed at improving local circulation or enhancing the penetration of other active pharmaceutical ingredients.

Enzyme Inhibition

The N-benzyl group is a common motif in various enzyme inhibitors, including acetylcholinesterase inhibitors.[9] The hydroxypyridone core of the molecule could also participate in binding to the active sites of various enzymes. Therefore, **Benzyl 6-hydroxynicotinate** could be screened against a panel of enzymes to identify potential inhibitory activity.

Antiviral Activity

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N-benzyl hydroxypyridone carboxamides have been identified as a novel and potent antiviral chemotype against human cytomegalovirus (HCMV). This suggests that the N-benzyl hydroxypyridone scaffold, present in a tautomeric form of **Benzyl 6-hydroxynicotinate**, is a promising starting point for the development of new antiviral agents.

Safety and Handling

Detailed toxicological data for **Benzyl 6-hydroxynicotinate** is not available. However, based on the data for the related compound, Benzyl nicotinate, it should be handled with care. It may cause skin and eye irritation. Standard laboratory safety precautions, including the use of personal protective equipment such as gloves and safety glasses, should be followed.

Conclusion

Benzyl 6-hydroxynicotinate is a compound with interesting potential for drug development, stemming from its hybrid structure. While further research is needed to fully elucidate its pharmacological profile, this guide provides a solid foundation for its synthesis, characterization, and potential therapeutic applications. The structural similarities to known bioactive molecules make it a compelling candidate for further investigation in medicinal chemistry programs.

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